

# Commercial Availability and Technical Guide for 3-Chlorobutanal

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## Compound of Interest

Compound Name: 3-Chlorobutanal

Cat. No.: B14413697

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **3-Chlorobutanal**. This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who are interested in sourcing and utilizing this chemical compound.

## Chemical Identity and Properties

**3-Chlorobutanal**, also known as 3-chlorobutyraldehyde, is a chlorinated aldehyde with the chemical formula  $C_4H_7ClO$ .<sup>[1][2]</sup> It is a key intermediate in various organic syntheses. The primary CAS number for the racemic mixture of **3-Chlorobutanal** is 81608-88-0.<sup>[1][2]</sup> It is important to distinguish this from its isomers and other related compounds to ensure the procurement of the correct material.

Table 1: Chemical Identifiers for **3-Chlorobutanal** and Its Stereoisomers

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Chlorobutanal (racemic)	81608-88-0	C <sub>4</sub> H <sub>7</sub> ClO	106.55
(S)-3-Chlorobutanal	61494-39-1	C <sub>4</sub> H <sub>7</sub> ClO	106.55
(R)-3-Chlorobutanal	61494-38-0	C <sub>4</sub> H <sub>7</sub> ClO	106.55

Data sourced from PubChem.[\[3\]](#)[\[4\]](#)

Table 2: Physicochemical Properties of **3-Chlorobutanal**

Property	Value
Molecular Weight	106.55 g/mol
XLogP3	0.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Exact Mass	106.0185425
Heavy Atom Count	6
Complexity	44.8

Data sourced from LookChem and PubChem.[\[1\]](#)[\[4\]](#)

## Commercial Availability and Suppliers

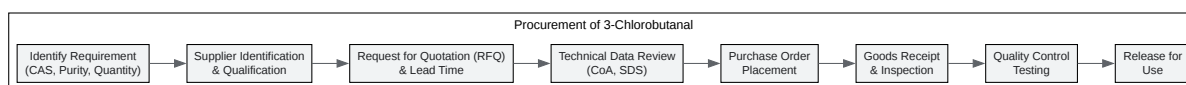
**3-Chlorobutanal** is available from a select number of chemical suppliers. The availability can vary, and it is often produced on a made-to-order basis rather than being a stock chemical for all suppliers. Below is a summary of potential suppliers. Pricing is typically available upon quotation.

Table 3: Potential Suppliers of **3-Chlorobutanal** (CAS 81608-88-0)

Supplier	Reported Purity	Available Quantities	Notes
--INVALID-LINK--	Not specified	Commercial mass production indicated[1]	Provides basic chemical properties and a list of related literature.[1]
--INVALID-LINK--	96%, 98%[5]	1kg, 1 ton[5]	Lists multiple suppliers on its platform.
--INVALID-LINK--	Not specified	Bulk, FCL, TL, ISO Tank, Pallet, Drum, R&D, Pilot[6]	Lists CAS 13067-79-3, but also lists 81608-88-0 as a synonym.[6]
--INVALID-LINK--	Min. 95%	1g, 100mg	Product is listed as discontinued.[7]
--INVALID-LINK--	Not specified	Not specified	Currently lists 0 suppliers.[8]

## Procurement Workflow

The procurement of a specialty chemical like **3-Chlorobutanal** involves a structured process to ensure the acquisition of the correct material that meets the required quality standards.



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Caption: A typical workflow for the procurement of specialty chemicals.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Chlorobutanal** are not widely published in readily accessible sources. However, general synthetic routes and analytical methods for aldehydes can be adapted.

## Synthesis

The synthesis of **3-Chlorobutanal** can be approached through various synthetic pathways. One potential route involves the hydroformylation of 2-chloropropene. Another approach is the selective oxidation of 3-chloro-1-butanol.

A generalized procedure for the synthesis of a related compound, 3-chlorobutanamide, involves the amidation of 3-chlorobutanoyl chloride, which is synthesized from butanoic acid. A similar multi-step synthesis could be envisioned for **3-chlorobutanal**.

It is crucial to note that the handling of reagents such as thionyl chloride and ammonia requires strict safety precautions, including the use of a fume hood and appropriate personal protective equipment.

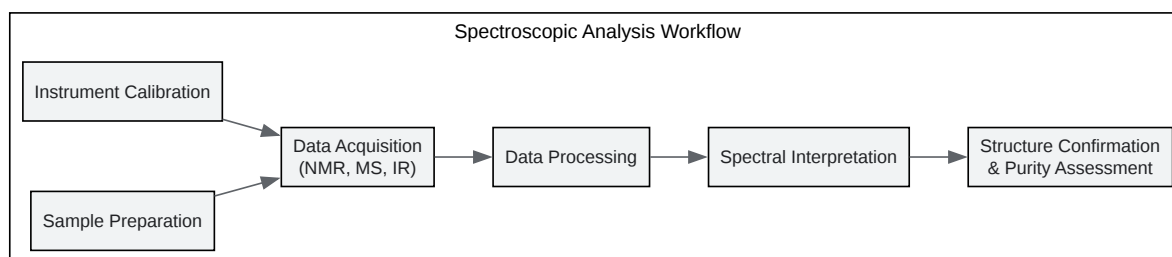
## Quality Control and Analytical Methods

The quality control of **3-Chlorobutanal** is critical, especially for applications in drug development, to ensure purity and the absence of harmful impurities.<sup>[9]</sup> Aldehydes can be reactive and may require careful handling and storage to prevent degradation.<sup>[10]</sup>

Table 4: Potential Analytical Methods for Quality Control

Analytical Technique	Purpose
Gas Chromatography (GC)	To determine purity and identify volatile impurities.
High-Performance Liquid Chromatography (HPLC)	For purity assessment, especially for non-volatile impurities.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the chemical structure and identify impurities.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, confirming the structure.
Infrared (IR) Spectroscopy	To identify functional groups present in the molecule.

General Experimental Workflow for Spectroscopic Analysis:



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Caption: A generalized workflow for the spectroscopic analysis of a chemical compound.

## Applications in Drug Development

Aldehydes are versatile functional groups in organic chemistry and serve as important intermediates in the synthesis of active pharmaceutical ingredients (APIs).[11] The reactivity of the aldehyde group in **3-Chlorobutanal** allows for its use as a building block in the construction

of more complex molecules. The chloro-substituent provides an additional site for nucleophilic substitution, further increasing its synthetic utility.

While specific examples of blockbuster drugs synthesized directly from **3-Chlorobutanal** are not readily found in the public domain, its potential as a precursor to various heterocyclic and carbocyclic scaffolds used in medicinal chemistry is significant. The development of novel drugs often relies on the availability of such unique building blocks to explore new chemical space.<sup>[11]</sup>

## Safety and Handling

As with all chlorinated organic compounds, **3-Chlorobutanal** should be handled with care in a well-ventilated laboratory, preferably within a fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

General handling precautions for aldehydes include avoiding contact with skin and eyes and preventing inhalation of vapors.<sup>[12]</sup> Aldehydes can be irritants and may have sensitizing properties.

Disclaimer: This document is intended for informational purposes only and should not be taken as a substitute for professional chemical, safety, or regulatory advice. Always consult the supplier's documentation and relevant safety guidelines before handling any chemical.

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